

Application Notes and Protocols: Preparation of SP600125 Stock Solution in DMSO

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Compound of Interest

Compound Name: SP600125

Cat. No.: B1683917

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This document provides a comprehensive guide for the preparation, storage, and handling of **SP600125** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the compound's stability, solubility, and consistent performance in experimental settings.

SP600125 is a potent, cell-permeable, reversible, and ATP-competitive inhibitor of c-Jun N-terminal kinases (JNKs), with IC_{50} values in the nanomolar range for JNK1, JNK2, and JNK3. [1][2][3] It is widely used in research to investigate the roles of the JNK signaling pathway in various cellular processes, including inflammation, apoptosis, and cell differentiation.[3] Given its poor solubility in aqueous solutions, proper preparation of a concentrated stock solution in DMSO is a critical first step for its use in cell-based assays and other applications.[4][5]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **SP600125** relevant to the preparation of stock solutions.

Parameter	Value	Citations
Molecular Weight	220.23 g/mol	[1][6][7][8]
Appearance	Lyophilized powder, yellow to green solid	[1][7]
Solubility in DMSO	≥11 mg/mL; reported up to 65 mg/mL (approx. 295 mM)	[6][7][9][10]
Recommended Stock Conc.	10 mM - 25 mM	[4][7][10]
Storage (Lyophilized)	-20°C, desiccated, protected from light. Stable for up to 24 months.	[7]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 3-6 months or -80°C for up to 2 years. Avoid repeated freeze-thaw cycles. Protect from light.	[1][7][9][10]

Experimental Protocol: Preparing a 25 mM Stock Solution

This protocol details the steps to prepare a 25 mM stock solution of **SP600125** in DMSO. This concentration is a common starting point for subsequent dilutions into cell culture media or assay buffers.

Materials and Equipment:

- **SP600125** powder (e.g., 10 mg vial)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath or 37°C water bath

Procedure:

- Pre-calculation of Required Solvent Volume:
 - Before opening the vial, calculate the volume of DMSO needed to achieve the desired concentration.
 - The formula to use is: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - For preparing a 25 mM (0.025 M) stock solution from 10 mg (0.010 g) of **SP600125** (MW = 220.23 g/mol):
 - $\text{Volume (L)} = 0.010 \text{ g} / (220.23 \text{ g/mol} \times 0.025 \text{ mol/L}) = 0.001816 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 1816 \mu\text{L}$ or 1.82 mL^[7]
- Reconstitution of **SP600125**:
 - Allow the vial of **SP600125** powder to equilibrate to room temperature before opening to prevent moisture condensation.
 - Carefully add the calculated volume (1.82 mL) of high-purity DMSO to the vial containing 10 mg of **SP600125**.
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particles.

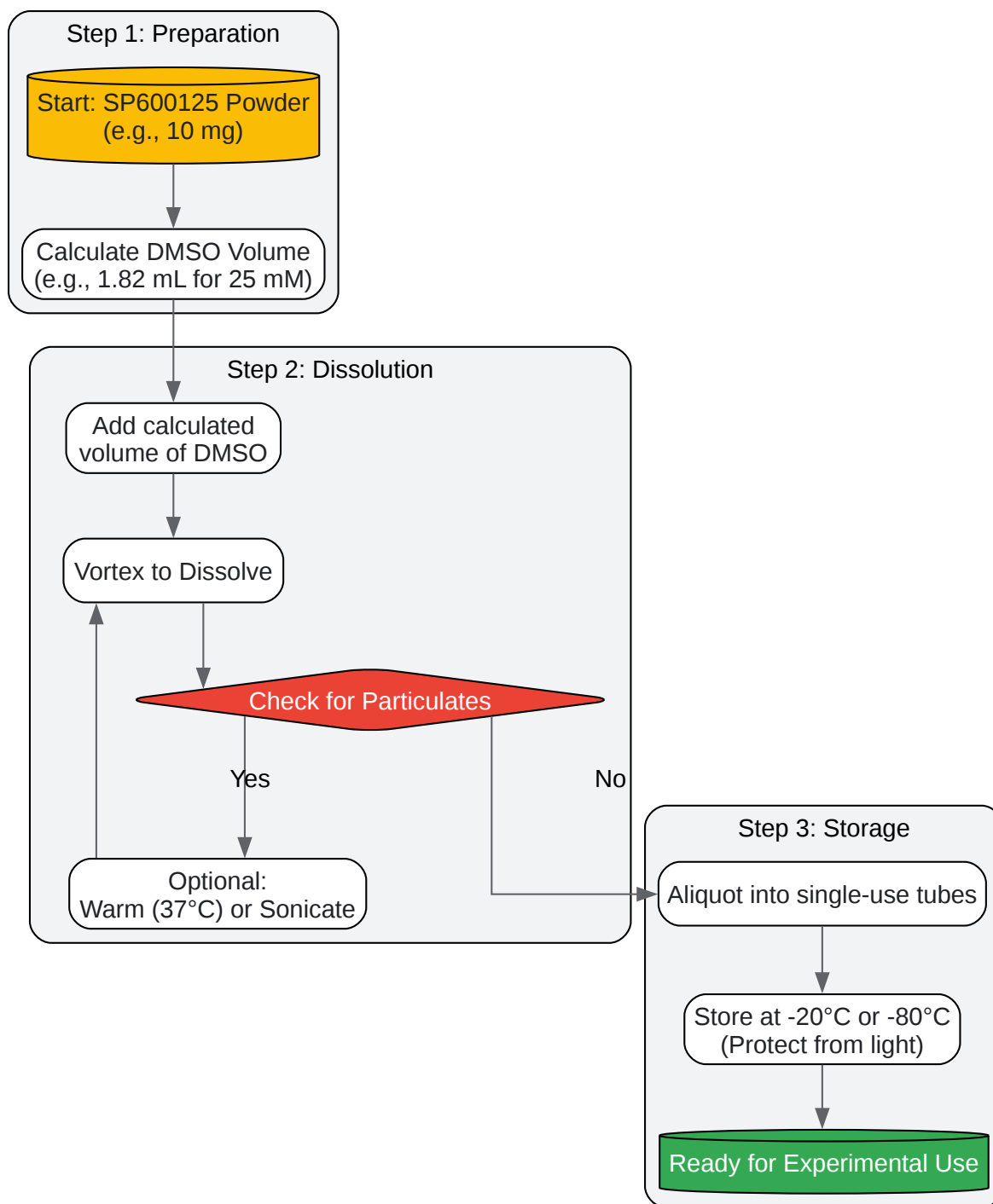
- If particulates remain, the process can be aided by gently warming the tube at 37°C for 5-10 minutes or placing it in an ultrasonic bath for a few minutes.^[9] Vortex again after treatment.
- The final solution should be clear.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile, light-protected cryogenic vials or microcentrifuge tubes.^[7]^[10]
 - Clearly label each aliquot with the compound name, concentration (25 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light.^[1]^[7] Once in solution, it is recommended to use within 3 months to prevent loss of potency.^[7]

Usage in Cell Culture:

- When preparing working solutions, dilute the stock into the appropriate cell culture medium immediately before use.^[10]
- It is critical to maintain the final concentration of DMSO in the culture medium below 0.1% to avoid solvent-induced cytotoxicity.^[2]^[4] For example, to achieve a final concentration of 25 µM **SP600125**, you would add 1 µL of the 25 mM stock solution to 1 mL of culture medium.

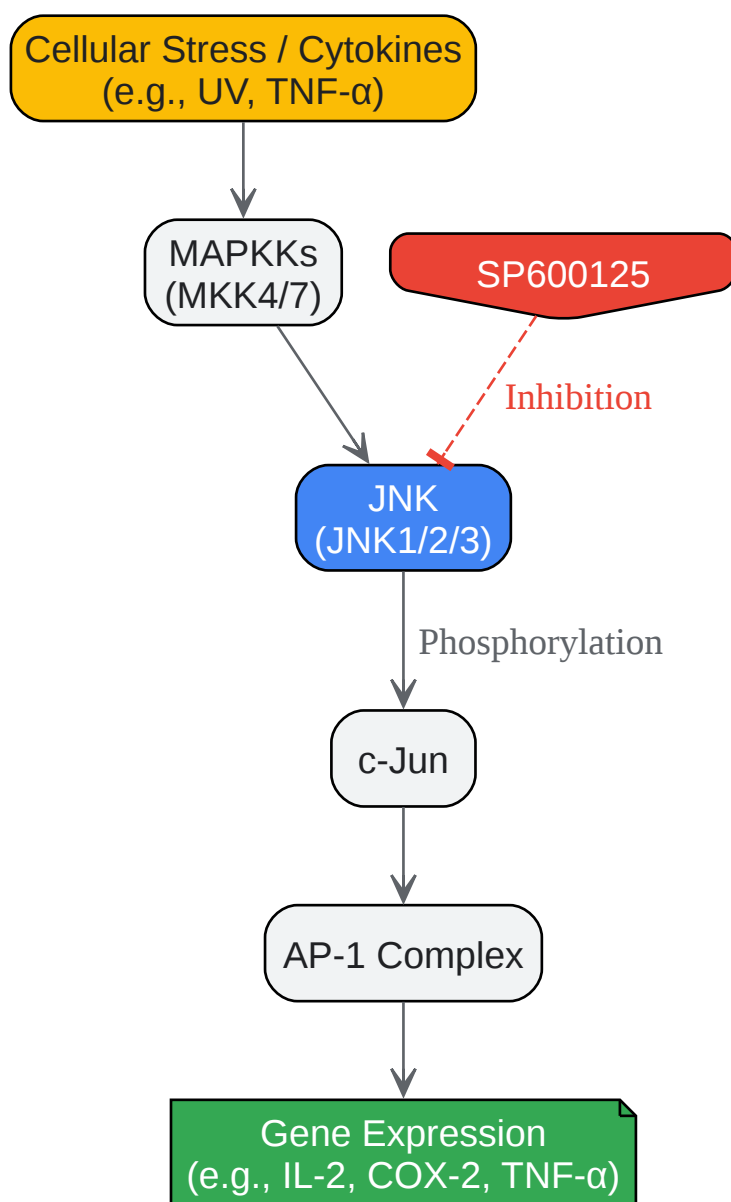
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the stock solution and the canonical signaling pathway inhibited by **SP600125**.



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Caption: Workflow for preparing **SP600125** stock solution in DMSO.



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Caption: **SP600125** inhibits the JNK signaling pathway.

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